

Commercial availability of 2-(5-fluoro-1H-indol-3-yl)ethanol

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Compound of Interest

Compound Name: 2-(5-fluoro-1H-indol-3-yl)ethanol

Cat. No.: B012393

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An In-depth Technical Guide to **2-(5-fluoro-1H-indol-3-yl)ethanol**: Commercial Availability, Synthesis, and Applications in Drug Discovery

This technical guide provides a comprehensive overview of **2-(5-fluoro-1H-indol-3-yl)ethanol** (also known as 5-fluorotryptophol), a key building block in the synthesis of pharmaceutically active compounds. Tailored for researchers, scientists, and drug development professionals, this document delves into its commercial availability, established synthesis protocols, and critical applications, offering actionable insights grounded in scientific literature and patents.

Commercial Availability and Procurement

2-(5-fluoro-1H-indol-3-yl)ethanol, identified by CAS number 101349-12-6, is readily available from several commercial suppliers. This accessibility is crucial for research and development activities, ensuring a consistent supply chain for preclinical and early-phase drug development.

Key suppliers include major chemical companies that cater to the research and pharmaceutical industries. While specific stock levels and pricing are subject to change, the compound is generally available in various purities and quantities.

Table 1: Commercial Suppliers of **2-(5-fluoro-1H-indol-3-yl)ethanol**

Supplier	Purity	Available Quantities	CAS Number	Molecular Formula
Sigma-Aldrich	98%	Inquire for details	101349-12-6	C10H10FNO
BLD Pharmatech	Inquire for details	Inquire for details	101349-12-6	C10H10FNO
NSJ Prayog Life Science	Inquire for details	Custom packs	101349-12-6	C10H10FNO
CP Lab Safety	97%+	25 grams	101349-12-6	C10H10FNO

Researchers are advised to request certificates of analysis from suppliers to verify purity and identity before use, as minor impurities can significantly impact the outcome of sensitive synthetic reactions.

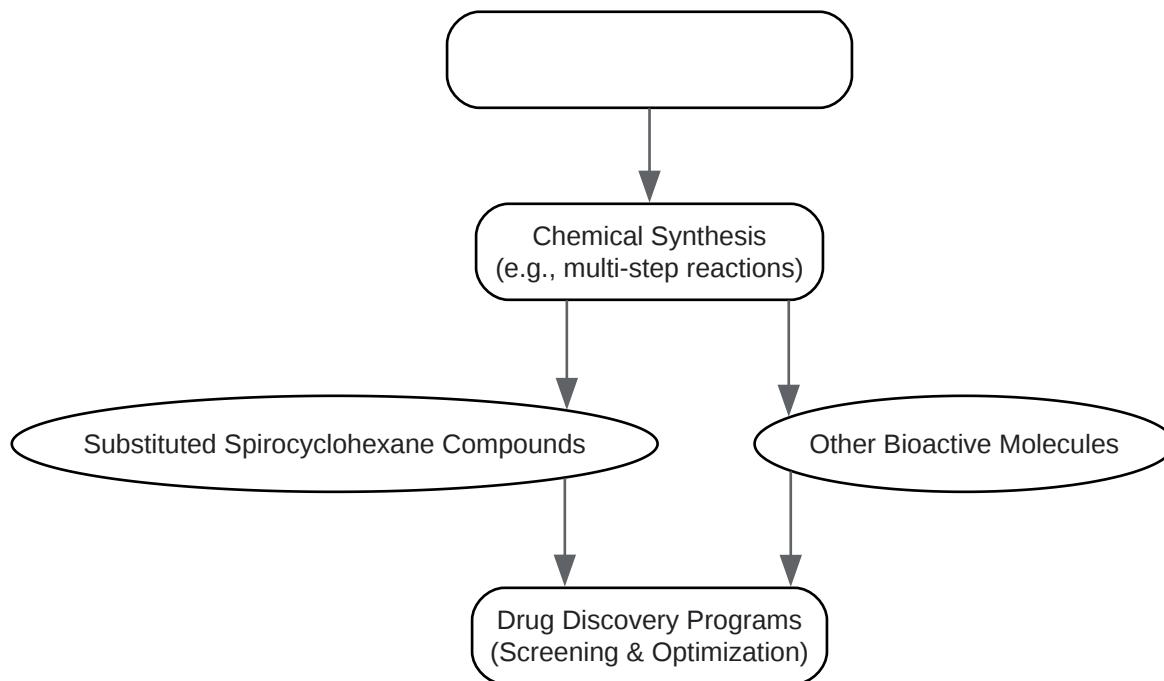
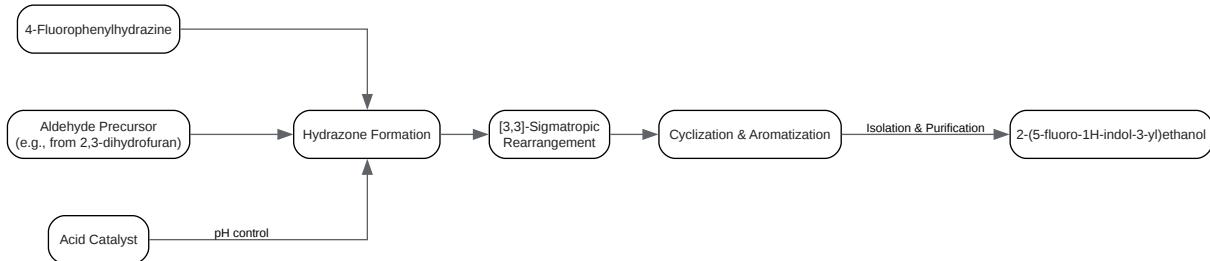
Synthesis of 2-(5-fluoro-1H-indol-3-yl)ethanol: The Fischer-Indole Reaction

The synthesis of tryptophol derivatives, including 5-fluorotryptophol, often employs the Fischer-Indole reaction.^[1] This classic method involves the reaction of an arylhydrazine with an aldehyde or ketone under acidic conditions. A notable process for preparing 5-fluorotryptophol is detailed in European Patent EP 3110797 B1.^[1] This patented method offers a pathway to produce the compound in high purity, which is essential for its use as a pharmaceutical intermediate.^[2]

The synthesis generally proceeds through the formation of a phenylhydrazone, which then undergoes a-sigmatropic rearrangement to form the indole ring.^[1]

Generalized Fischer-Indole Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of 5-fluorotryptophol via the Fischer-Indole reaction.



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